

# A Comprehensive Technical Guide to the Safe Handling of Concentrated Nitric Acid

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## Compound of Interest

Compound Name: Nitric acid

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Concentrated **nitric acid** ( $\text{HNO}_3$ ) is a powerful oxidizing agent and a highly corrosive mineral acid indispensable in various research and development applications, including organic synthesis, metal etching, and cleaning of laboratory glassware.<sup>[1][2]</sup> However, its potent chemical properties necessitate stringent safety protocols to mitigate the significant risks it poses to personnel and infrastructure. This guide provides an in-depth overview of the essential safety precautions, emergency procedures, and handling protocols required when working with concentrated **nitric acid**.

## Hazard Identification and Risk Assessment

Concentrated **nitric acid** is a clear to yellowish liquid that can emit suffocating, acrid fumes.<sup>[3]</sup> Fuming **nitric acid**, which has a higher concentration, may produce reddish fumes.<sup>[2]</sup> The primary hazards associated with concentrated **nitric acid** include:

- **Extreme Corrosivity:** Capable of causing severe chemical burns upon contact with skin, eyes, and the respiratory and gastrointestinal tracts.<sup>[4][5]</sup> Eye contact can lead to permanent corneal damage and blindness.<sup>[1][6]</sup>
- **Strong Oxidizer:** It can violently react with a wide range of organic and inorganic materials, including alcohols, solvents, metals, and reducing agents, potentially leading to fires or explosions.<sup>[2][7][8]</sup>

- **Inhalation Toxicity:** Inhalation of **nitric acid** mists or vapors can cause severe irritation to the respiratory tract, leading to delayed-onset pulmonary edema, a medical emergency that can be fatal.[6][9]
- **Reactivity with Water:** The dilution of concentrated **nitric acid** is an exothermic process that can generate significant heat and cause splattering if not performed correctly.[9][10]

A thorough risk assessment should be conducted before any procedure involving concentrated **nitric acid** to identify potential hazards and implement appropriate control measures.

## Engineering Controls

Engineering controls are the first and most critical line of defense in minimizing exposure to **nitric acid** hazards.

- **Chemical Fume Hood:** All work with concentrated **nitric acid** must be conducted within a properly functioning chemical fume hood to control the inhalation of corrosive and toxic vapors.[1][11][12][13] The fume hood should be free of incompatible materials, especially organics.[14]
- **Emergency Eyewash and Safety Shower:** An easily accessible and regularly tested emergency eyewash station and safety shower are mandatory in any area where **nitric acid** is handled.[10][11][14][15] These should be reachable within 10-15 seconds of the work area.
- **Ventilation:** Adequate general laboratory ventilation is necessary to prevent the accumulation of fugitive emissions.[10][16]
- **Storage Cabinets:** Concentrated **nitric acid** should be stored in dedicated, acid-resistant cabinets, preferably made of plastic or metal with a corrosion-proof liner.[12][13]

## Personal Protective Equipment (PPE)

Appropriate PPE is essential to protect against direct contact with concentrated **nitric acid**.

| PPE Category | Specification   |
|--------------|---|
| Eye and Face | Chemical splash goggles are mandatory. A face shield should be worn in conjunction with goggles when handling larger quantities or when there is a significant splash risk.[2][17]  |
| Hand         | Heavy-duty, chemical-resistant gloves are required. Suitable materials include butyl rubber and Viton®.[18] Nitrile gloves offer very little protection against concentrated nitric acid and can even ignite at high concentrations.[12][18] Double gloving is often recommended.[12] |
| Body         | A lab coat, preferably one that is chemical-resistant, should be worn buttoned.[5][11] For larger scale operations, a chemical-resistant apron and sleeves are recommended.[14]   |
| Footwear     | Closed-toe shoes are mandatory.[11]   |
| Respiratory  | In situations where engineering controls may not be sufficient to maintain exposure below occupational limits, a respirator approved for acid gases should be used.[11]   |

Table 1: Personal Protective Equipment for Handling Concentrated **Nitric Acid**

## Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is crucial for preventing incidents.

### Handling

- Always add acid to water slowly and with constant stirring when diluting. Never add water to acid, as this can cause a violent exothermic reaction and splattering.[10][14]
- Use only compatible containers for handling and transferring **nitric acid**, such as those made of glass, high-density polyethylene (HDPE), or Teflon®.[16][19]

- Transport **nitric acid** in secondary containment, such as a bottle carrier, to prevent spills in case of primary container failure.[\[14\]](#)[\[16\]](#)[\[20\]](#)
- Avoid contact with incompatible materials. A comprehensive, though not exhaustive, list of incompatibilities is provided in Table 3.
- Work with the smallest practical quantities of **nitric acid**.[\[18\]](#)

## Storage

- Store **nitric acid** in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[\[5\]](#)[\[12\]](#)[\[16\]](#)
- Segregate **nitric acid** from all incompatible materials, particularly organic compounds, flammable materials, bases, and reducing agents.[\[5\]](#)[\[12\]](#)[\[13\]](#)
- Store **nitric acid** in its original container when possible, and ensure containers are tightly closed.[\[1\]](#)[\[18\]](#)
- Store containers below eye level to minimize the risk of dropping and splashing.[\[14\]](#)[\[20\]](#)
- Use secondary containment trays or tubs to contain potential leaks.[\[1\]](#)[\[12\]](#)

## Occupational Exposure Limits

Various regulatory bodies have established occupational exposure limits for **nitric acid** to protect workers from its harmful effects.

| Organization | TWA (8-hour)  | STEL (15-minute)   | IDLH   |
|--------------|---|--|--|
| OSHA         | 2 ppm (5 mg/m <sup>3</sup> ) <a href="#">[3]</a> <a href="#">[9]</a>      | -  | -  |
| NIOSH        | 2 ppm (5 mg/m <sup>3</sup> ) <a href="#">[3]</a> <a href="#">[9]</a>      | 4 ppm (10 mg/m <sup>3</sup> ) <a href="#">[3]</a><br><a href="#">[9]</a> | 25 ppm <a href="#">[3]</a> <a href="#">[9]</a> |
| ACGIH        | 2 ppm (5.2 mg/m <sup>3</sup> ) <a href="#">[3]</a><br><a href="#">[9]</a> | 4 ppm (10 mg/m <sup>3</sup> ) <a href="#">[3]</a><br><a href="#">[9]</a> | -  |
| UK WEL       | -   | 1 ppm (2.6 mg/m <sup>3</sup> ) <a href="#">[6]</a>                       | -  |

Table 2: Occupational Exposure Limits for **Nitric Acid** TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; IDLH: Immediately Dangerous to Life or Health; OSHA: Occupational Safety and Health Administration; NIOSH: National Institute for Occupational Safety and Health; ACGIH: American Conference of Governmental Industrial Hygienists; UK WEL: United Kingdom Workplace Exposure Limit.

## Emergency Procedures

Prompt and appropriate action is critical in the event of a **nitric acid**-related emergency.

### First Aid

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[1\]](#)[\[4\]](#) Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with water for at least 15-30 minutes, holding the eyelids open.[\[1\]](#)[\[9\]](#) Remove contact lenses if present and easy to do.[\[9\]](#) Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Inhalation: Move the victim to fresh air immediately.[\[1\]](#)[\[4\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration.[\[21\]](#) Seek immediate medical attention.[\[1\]](#) Note that symptoms such as pulmonary edema can be delayed for several hours to days.[\[6\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting.[\[4\]](#) If the person is conscious, rinse their mouth with water and have them drink a glass of water or milk.[\[4\]](#)[\[21\]](#) Seek immediate medical attention.[\[4\]](#)

### Spill Response

The appropriate response to a **nitric acid** spill depends on its size and location.

- Small Spills (<1 Liter):
  - Alert personnel in the immediate area.
  - Ensure proper PPE is worn.

- Contain the spill with an inert absorbent material such as sand, earth, or a commercial acid spill kit.[\[1\]](#)[\[19\]](#) Do not use combustible materials like sawdust.[\[14\]](#)
- Neutralize the spill by slowly adding a weak base, such as sodium bicarbonate or sodium carbonate, from the outside in.[\[1\]](#)[\[18\]](#)[\[22\]](#)
- Collect the neutralized residue into a suitable, labeled waste container.
- Decontaminate the spill area with soap and water.[\[14\]](#)
- Large Spills (>1 Liter):
  - Evacuate the laboratory immediately and alert others.[\[1\]](#)[\[22\]](#)
  - Close the laboratory doors.
  - Contact your institution's emergency response team or local emergency services.[\[1\]](#)

## Waste Disposal

**Nitric acid** waste is considered hazardous and must be disposed of according to institutional and local regulations.

- Collect **nitric acid** waste in a dedicated, properly labeled, and compatible container.[\[12\]](#)[\[18\]](#)
- Never mix **nitric acid** waste with other waste streams, especially organic solvents or other incompatible chemicals.[\[7\]](#)[\[14\]](#)[\[23\]](#)
- Arrange for disposal through your institution's environmental health and safety department.[\[18\]](#)[\[24\]](#)

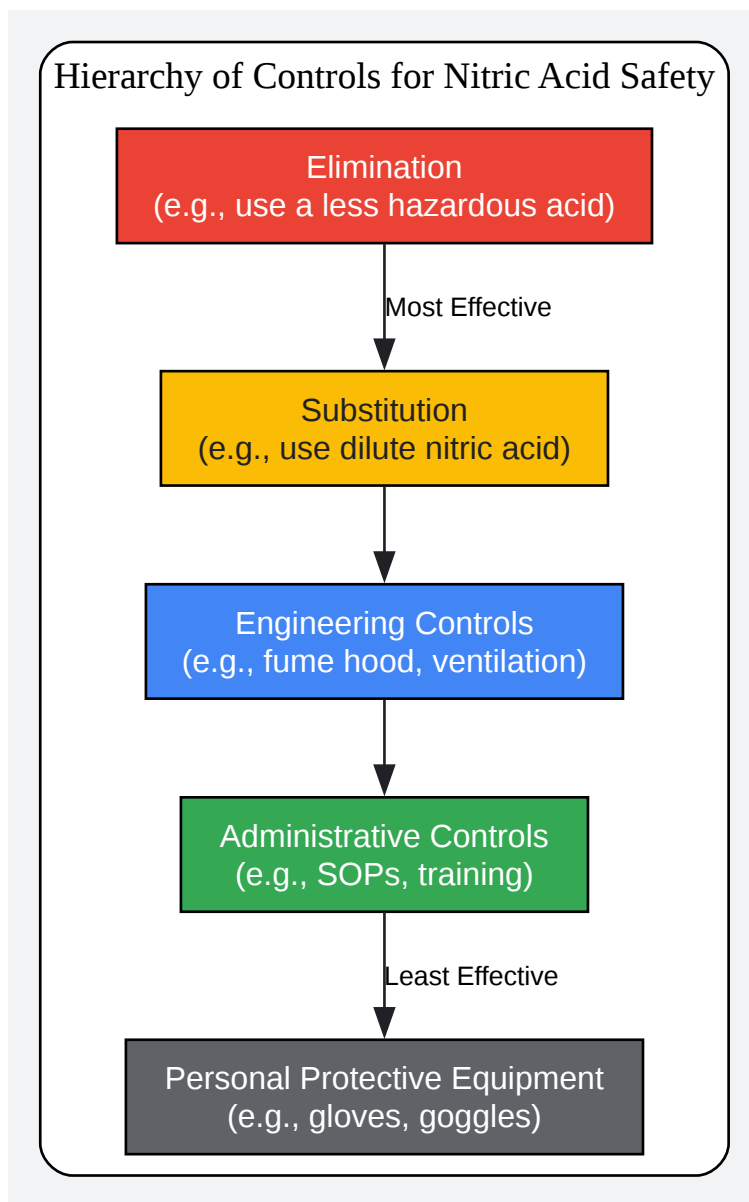
## Chemical Compatibility

The strong oxidizing nature of concentrated **nitric acid** makes it incompatible with a wide range of substances.

| Incompatible Material Class | Examples   |
|-----------------------------|--|
| Organic Compounds           | Alcohols, acetone, acetic acid, acetic anhydride, acetonitrile, organic solvents, charcoal, turpentine. <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[25]</a> |
| Bases                       | Sodium hydroxide, potassium hydroxide, ammonia. <a href="#">[9]</a> <a href="#">[12]</a>   |
| Reducing Agents             | Metal hydrides, formic acid. <a href="#">[8]</a>   |
| Metals                      | Powdered metals, alkali metals (sodium, potassium), alkaline earth metals (magnesium, calcium), copper, brass. <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[25]</a>              |
| Other                       | Cyanides, sulfides, carbides. <a href="#">[9]</a>  |

Table 3: Common Incompatibilities of Concentrated **Nitric Acid**

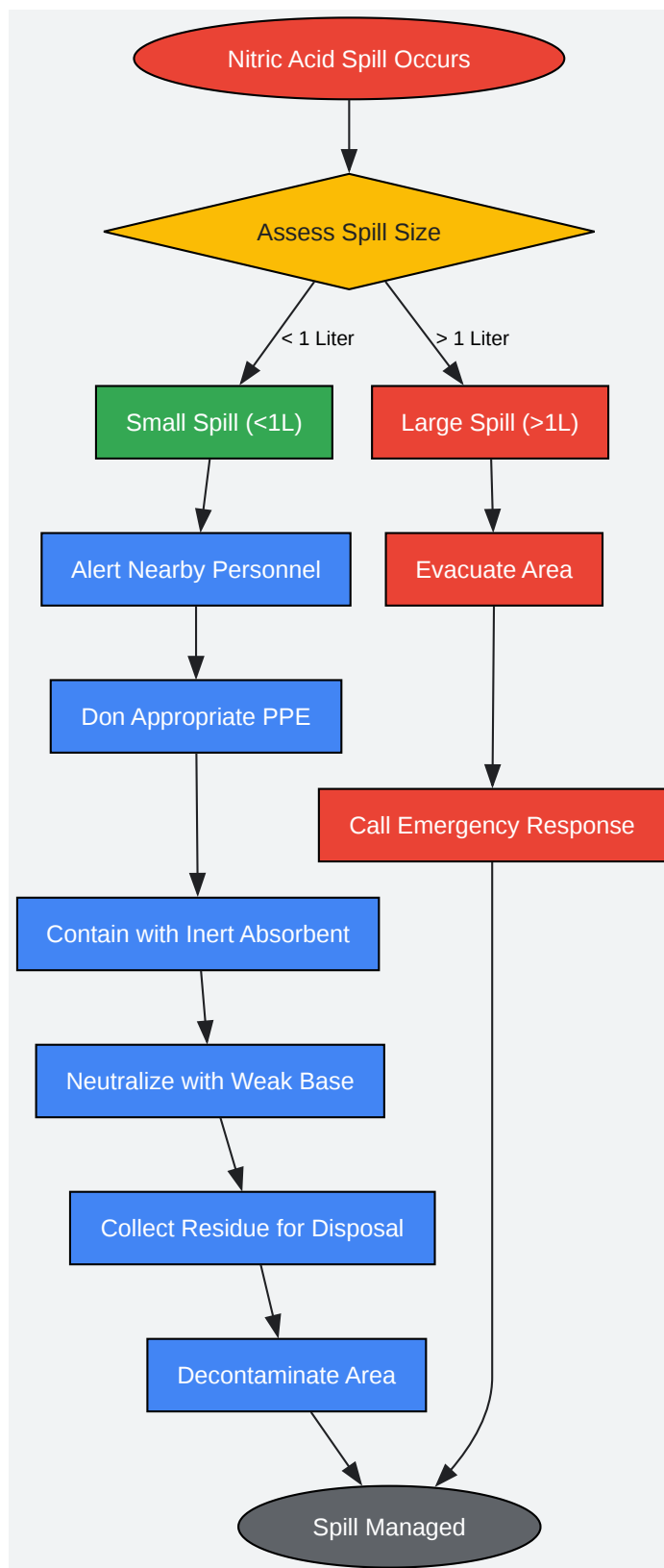
## Visualizations



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Caption: Hierarchy of controls for managing **nitric acid** risks.





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Caption: Decision workflow for **nitric acid** spill response.

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